

# Ethylene glycol diacetate proper disposal procedures

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Compound of Interest		
Compound Name:	Ethylene glycol diacetate	
Cat. No.:	B7770166	Get Quote

Proper disposal of **ethylene glycol diacetate** is critical for ensuring laboratory safety and environmental protection. As a combustible liquid that can be harmful to aquatic organisms, it requires a structured disposal plan that adheres to hazardous waste regulations.[1][2] This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **ethylene glycol diacetate** waste safely and in compliance with regulations.

## **Immediate Safety and Handling Protocols**

Before handling **ethylene glycol diacetate**, it is essential to be aware of its properties and the necessary safety precautions. The substance is a combustible liquid and should be kept away from heat, sparks, open flames, and hot surfaces.[1][3]

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent skin and eye contact. This includes:

- Eye/Face Protection: Wear tightly sealing safety goggles.[4]
- Skin Protection: Use impervious gloves (such as nitrile or natural rubber), a chemical-resistant apron, and antistatic boots.[1][5]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[4]



#### Handling and Storage:

- Handle the chemical in a well-ventilated area.[4]
- Store containers in a dry, cool, and well-ventilated place, keeping them tightly closed.[5]
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][5]
- All equipment used when handling the product must be grounded to prevent static discharge. [2]

## Ethylene Glycol Diacetate Properties and Safety Data

For quick reference, the following table summarizes key quantitative data for **ethylene glycol diacetate**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	[5]
CAS Number	111-55-7	[1]
Physical State	Colorless Liquid	[4]
Boiling Point	186-187 °C (367-369 °F)	[4]
Flash Point	88 °C (191 °F)	[4]
Lower/Upper Explosion Limit	1.6% / 8.4% (by volume)	[4]
Oral Toxicity (LD50 Rat)	6.86 g/kg	[4]
Aquatic Toxicity (LC50)	90 ppm / 96 hr (Bluegill Sunfish)	[4]

## **Spill Response Protocol**



In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as sparks, open flames, and hot surfaces, from the area.[2]
- Ensure Ventilation: Make sure the area is well-ventilated.[1]
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[4] Do not allow the chemical to enter surface water or the sanitary sewer system.[1][3]
- Absorb the Spill: Use an inert material (e.g., dry sand or earth) to absorb the spill. Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[1][3]
- Dispose of Cleanup Materials: All materials used for cleanup, including absorbent materials and contaminated PPE, must be treated as hazardous waste and disposed of accordingly.[6]

## **Step-by-Step Disposal Procedure**

**Ethylene glycol diacetate** must be disposed of as hazardous waste.[1] Disposal through sewer systems or as regular trash is prohibited.[3][7] The following procedure outlines the required steps, adhering to regulations like the Resource Conservation and Recovery Act (RCRA) in the United States.[8][9]

Step 1: Waste Identification and Classification The first step is to identify the material as a hazardous waste.[10] Any unused **ethylene glycol diacetate** that is no longer needed, or any material contaminated with it (e.g., from a spill), is considered waste.[6] Due to its combustible nature and potential environmental hazards, it must be managed as hazardous waste.[1][11]

#### Step 2: Waste Accumulation and Segregation

- Use Compatible Containers: Collect **ethylene glycol diacetate** waste in a container that is chemically compatible, in good condition, and has a secure, leak-proof closure.[7][12] Plastic containers are often preferred.[12]
- Proper Labeling: As soon as waste accumulation begins, label the container clearly. The label must include the words "Hazardous Waste" and a detailed description of the contents.



#### [12][13]

- Segregation: Store the waste container separately from incompatible materials.[7]
- Satellite Accumulation: Store the waste in a designated Satellite Accumulation Area at or near the point of generation.[12] Keep the container closed at all times except when adding waste.[6]

#### Step 3: Arrange for Disposal

- Contact EHRS/EHS: Contact your institution's Environmental Health and Safety (EHRS or EHS) office to schedule a pickup for the hazardous waste.[12]
- Approved Disposal Facility: The waste must be disposed of at an approved waste disposal plant, which typically involves industrial incineration.[1][3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]
- Manifesting: For transport off-site, a hazardous waste manifest is required to track the waste from the generation point to its final disposal facility.[10]

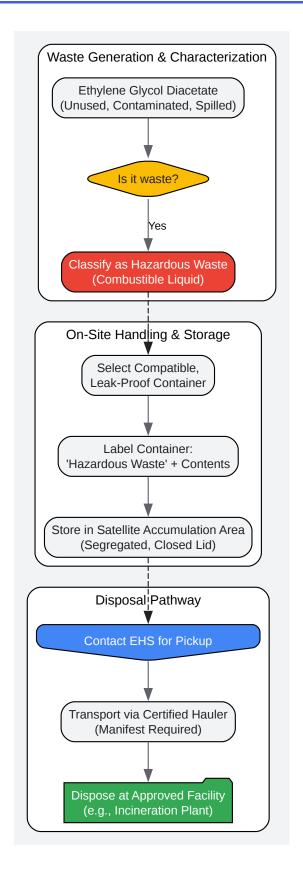
Step 4: Empty Container Disposal Empty containers that held **ethylene glycol diacetate** must be managed properly.

- Triple Rinsing: An empty container that held an acutely hazardous waste must be triplerinsed with a suitable solvent (like water) before it can be disposed of as regular trash.[6]
- Deface Labels: All chemical labels must be defaced or removed from the empty, rinsed container.[6]
- Final Disposal: The cap should be removed, and the container can then be disposed of as regular trash.[6]

## **Disposal Workflow Diagram**

The following diagram illustrates the decision-making process for the proper disposal of **ethylene glycol diacetate** waste in a laboratory setting.





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Caption: Workflow for the safe disposal of **ethylene glycol diacetate** waste.

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